

The Chemical Architecture and Physicochemical Profile of Flonicamid: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Flonicamid*

Cat. No.: *B1672840*

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Abstract

Flonicamid, a pyridinecarboxamide insecticide, is a selective antagonist of sap-sucking insects. This technical guide provides a comprehensive overview of its chemical structure and physical properties. Detailed methodologies for the determination of its physicochemical characteristics are presented, alongside an elucidation of its metabolic activation and mode of action. Quantitative data are systematically organized into tables for clarity and comparative analysis. Furthermore, visual diagrams generated using the DOT language illustrate key pathways and experimental workflows, adhering to stringent visualization standards for scientific accuracy and comprehension.

Chemical Identity and Structure

Flonicamid is the International Organization for Standardization (ISO)-approved common name for N-(cyanomethyl)-4-(trifluoromethyl)nicotinamide.[1] It is a synthetic organic compound belonging to the pyridinecarboxamide chemical class.[2]

Table 1: Chemical Identifiers of **Flonicamid**

Identifier	Value
IUPAC Name	N-(cyanomethyl)-4-(trifluoromethyl)pyridine-3-carboxamide[1]
CAS Number	158062-67-0[3]
Molecular Formula	C ₉ H ₆ F ₃ N ₃ O[3]
Molecular Weight	229.16 g/mol
Canonical SMILES	<chem>C1=CN=CC(=C1C(F)(F)F)C(=O)NCC#N</chem>
InChI Key	RLQJEEJISHYWON-UHFFFAOYSA-N

Below is a two-dimensional representation of the chemical structure of **Flonicamid**.

Figure 1: Chemical structure of **Flonicamid**

Physical and Chemical Properties

The physicochemical properties of **Flonicamid** are crucial for understanding its environmental fate, bioavailability, and formulation development.

Table 2: Physicochemical Properties of **Flonicamid**

Property	Value	Reference
Physical State	White crystalline powder	
Odor	Odorless	
Melting Point	157.5 °C	
Boiling Point	Decomposes before boiling	
Water Solubility	5.2 g/L (at 20 °C)	
Vapor Pressure	7.07×10^{-9} mm Hg (at 20 °C)	
pKa	11.6	
Log P (Octanol-Water Partition Coefficient)	0.3	

Experimental Protocols for Physicochemical Properties

The determination of the physicochemical properties of a compound like **Flonicamid** typically follows standardized international guidelines to ensure data quality and comparability. The following are detailed methodologies based on the Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals.

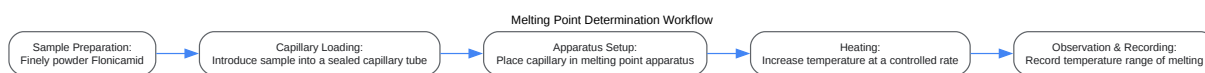
Melting Point Determination (OECD 102)

The melting point of **Flonicamid** can be determined using the capillary method.

Methodology:

- A small amount of finely powdered **Flonicamid** is introduced into a capillary tube, which is then sealed at one end.
- The capillary tube is placed in a heated bath or a metal block of a melting point apparatus.
- The temperature is raised at a slow, controlled rate.

- The temperatures at which the substance begins to melt and at which it is completely molten are recorded. The melting point is reported as a range.



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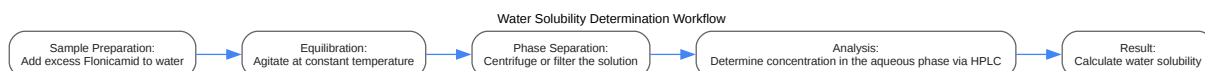
Figure 2: Workflow for Melting Point Determination

Water Solubility (OECD 105)

The flask method is suitable for determining the water solubility of substances like **Flonicamid**, which has a solubility greater than 10^{-2} g/L.

Methodology:

- An excess amount of **Flonicamid** is added to a known volume of distilled water in a flask.
- The flask is agitated at a constant temperature (e.g., 20 °C) for a sufficient period to reach equilibrium.
- The solution is then centrifuged or filtered to remove undissolved solid.
- The concentration of **Flonicamid** in the clear aqueous phase is determined by a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).



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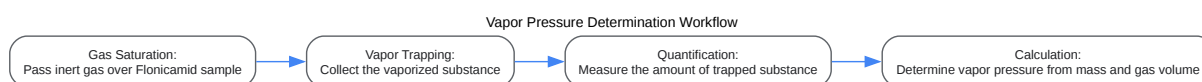
Figure 3: Workflow for Water Solubility Determination

Vapor Pressure (OECD 104)

Given the low vapor pressure of **Flonicamid**, the gas saturation method is an appropriate technique.

Methodology:

- A stream of inert gas (e.g., nitrogen) is passed at a known flow rate through or over the surface of a sample of **Flonicamid**.
- The gas becomes saturated with the vapor of the substance.
- The amount of vaporized substance is collected in a trap and quantified.
- The vapor pressure is calculated from the amount of substance vaporized and the volume of gas passed through.



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Figure 4: Workflow for Vapor Pressure Determination

pKa Determination

The pKa of **Flonicamid** can be determined by potentiometric titration.

Methodology:

- A solution of **Flonicamid** of known concentration is prepared in a suitable solvent (e.g., water or a water/organic solvent mixture).
- The solution is titrated with a standard solution of a strong acid or base.
- The pH of the solution is monitored throughout the titration using a calibrated pH meter.
- A titration curve (pH versus volume of titrant added) is plotted. The pKa is determined from the pH at the half-equivalence point.

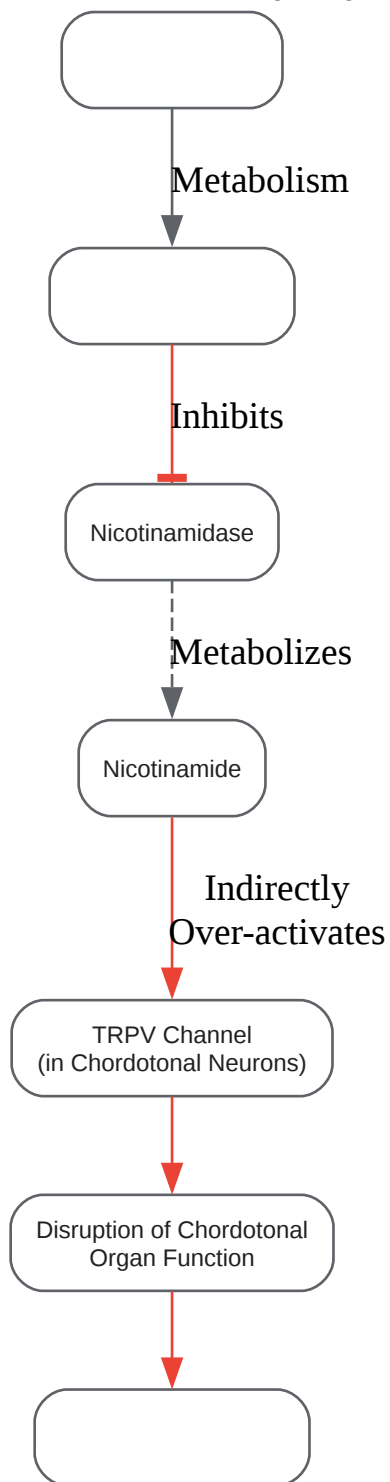
Mode of Action and Signaling Pathway

Flonicamid acts as a pro-insecticide, meaning it is converted into a more active form within the target insect. Its primary mode of action is the disruption of the chordotonal organs, which are sensory organs in insects responsible for hearing, balance, and spatial orientation. This disruption leads to a cessation of feeding and ultimately, starvation.

The key steps in the signaling pathway are as follows:

- **Metabolic Activation:** **Flonicamid** is metabolized in the insect's body to its active form, 4-trifluoromethylnicotinamide (TFNA-AM).
- **Enzyme Inhibition:** TFNA-AM inhibits the enzyme nicotinamidase.
- **Metabolite Accumulation:** Inhibition of nicotinamidase leads to the accumulation of its substrate, nicotinamide.
- **TRPV Channel Over-activation:** The excess nicotinamide is thought to indirectly cause the over-activation of Transient Receptor Potential Vanilloid (TRPV) channels in the chordotonal neurons. It is important to note that TFNA-AM itself does not directly activate these channels.
- **Disruption of Chordotonal Organs:** The over-activation of TRPV channels disrupts the normal function of the chordotonal organs, leading to the observed anti-feeding effects.

Flonicamid Mode of Action Signaling Pathway

[Click to download full resolution via product page](#)**Figure 5:** Signaling pathway of **Flonicamid**'s insecticidal action

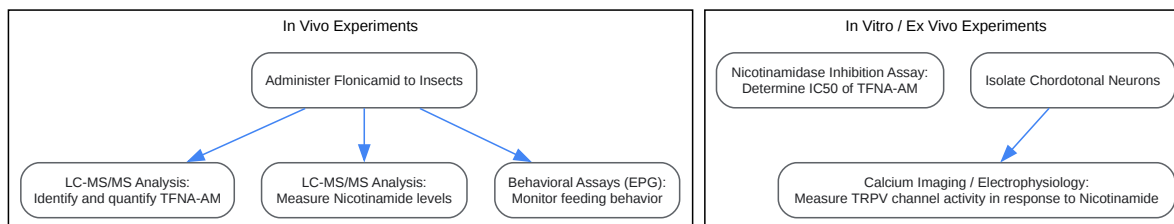
Experimental Workflow for Elucidating the Mode of Action

A series of experiments would be required to elucidate the signaling pathway of **Flonicamid**.

Methodology:

- Metabolite Identification: Administer **Flonicamid** to the target insect species and analyze tissue extracts using Liquid Chromatography-Mass Spectrometry (LC-MS/MS) to identify and quantify TFNA-AM.
- Nicotinamidase Inhibition Assay:
 - Isolate or recombinantly express the insect nicotinamidase enzyme.
 - Perform in vitro enzyme activity assays in the presence and absence of TFNA-AM to determine its inhibitory effect and calculate the IC_{50} .
- Nicotinamide Quantification: Treat insects with **Flonicamid** and measure the levels of nicotinamide in relevant tissues over time using LC-MS/MS to confirm its accumulation.
- TRPV Channel Activity Measurement:
 - Use techniques such as calcium imaging or electrophysiology (e.g., patch-clamp) on isolated chordotonal neurons.
 - Apply nicotinamide to the neurons and observe changes in intracellular calcium levels or ion channel currents to demonstrate its activating effect on TRPV channels.
- Behavioral Assays: Conduct feeding behavior studies (e.g., Electrical Penetration Graph - EPG) on insects treated with **Flonicamid** to correlate the molecular events with the whole-organism response.

Experimental Workflow for Mode of Action Elucidation



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